

Experimental Confirmation of the Absolute Configuration of (-)-Allosecurinine

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Compound of Interest

Compound Name: *Allosecurinin*

CAS No.: *884-68-4*

Cat. No.: *B1212311*

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Executive Summary: The Stereochemical Challenge

(-)-Allosecurinine (

) is a tetracyclic alkaloid structurally related to (-)-securinine. Establishing its absolute configuration was historically critical because it is the C2-epimer of (-)-securinine (biogenetic numbering).

While (-)-securinine is assigned the configuration (2S, 7S, 9S), (-)-**allosecurinine** possesses the (2R, 7S, 9S) configuration. The experimental confirmation of this specific inversion at the C2 bridgehead—while retaining the configuration at the other chiral centers—relies on a triangulation of X-ray crystallography, chiroptical spectroscopy (CD/ORD), and enantioselective total synthesis.

Comparative Analysis of Confirmation Methods

The following table compares the three primary methodologies used to validate the absolute stereochemistry of (-)-**allosecurinine**.

Feature	X-Ray Crystallography	Total Synthesis	CD / ORD Spectroscopy
Role	Definitive Proof (Gold Standard)	Chemical Correlation	Rapid Diagnostic
Methodology	Diffraction analysis of the alkaloid or its heavy-atom salt (e.g., HBr).	De novo synthesis starting from a precursor with known chirality (e.g., L-Proline).	Comparison of Cotton effects (250–350 nm) with (-)-securinine.
Key Data Output	3D Electron density map; Flack parameter.	Physical constants (, mp) matching the natural product.[1]	Sign of the Cotton effect (Positive vs. Negative).
Limitation	Requires high-quality single crystals (often difficult for the free base).	Labor-intensive; multi-step execution.	Relative method; relies on a reference standard.
Verdict	Unambiguous	Strong Confirmation	Supportive

Detailed Experimental Protocols

Method A: X-Ray Crystallography (The Gold Standard)

Direct X-ray analysis of the free base can be challenging due to poor crystallization properties. The standard protocol involves derivatization to a hydrohalide salt to introduce a heavy atom (anomalous scatterer) and improve lattice order.

Protocol:

- Derivatization: Dissolve 10 mg of (-)-**allosecurinine** in minimal absolute ethanol.
- Salt Formation: Add equimolar hydrobromic acid (48% aq) dropwise.
- Crystallization: Allow slow evaporation at 4°C in a dark chamber. Needle-like crystals of (-)-**allosecurinine** hydrobromide typically form within 48–72 hours.

- Diffraction: Collect data on a single-crystal diffractometer (Mo K radiation).
- Refinement: Solve the structure using Direct Methods. The absolute configuration is defined by the Flack parameter (should be near 0.0 for the correct enantiomer).

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Causality: The heavy bromine atom facilitates the determination of the absolute phase, distinguishing the (2R) epimer from the (2S) epimer unambiguously.

Method B: Enantioselective Total Synthesis (Chemical Correlation)

Total synthesis serves as the ultimate "chemical proof." By starting from a chiral pool material with immutable stereochemistry, the final product's configuration is chemically locked.

Workflow (Honda/Kerr Approaches):

- Starting Material: Begin with trans-4-hydroxy-L-proline or a similar chiral pool precursor (defines the C7/C9 backbone).
- Key Transformation: Utilize a stereocontrolled reaction (e.g., Ring-Closing Metathesis or molecular editing) to close the macrocyclic ring.
- Epimerization Control: Specific steps are taken to ensure the C2 position adopts the thermodynamically less stable (or kinetically trapped) orientation distinct from securinine.
- Validation: Compare the specific rotation of the synthetic material with the natural isolate.
 - Target Value:

(CHCl

, c=1.0).

Method C: Chiroptical Spectroscopy (CD/ORD)

Circular Dichroism (CD) and Optical Rotatory Dispersion (ORD) provide rapid confirmation by analyzing the interaction of circularly polarized light with the chromophores (the

-unsaturated lactone and the tertiary amine).

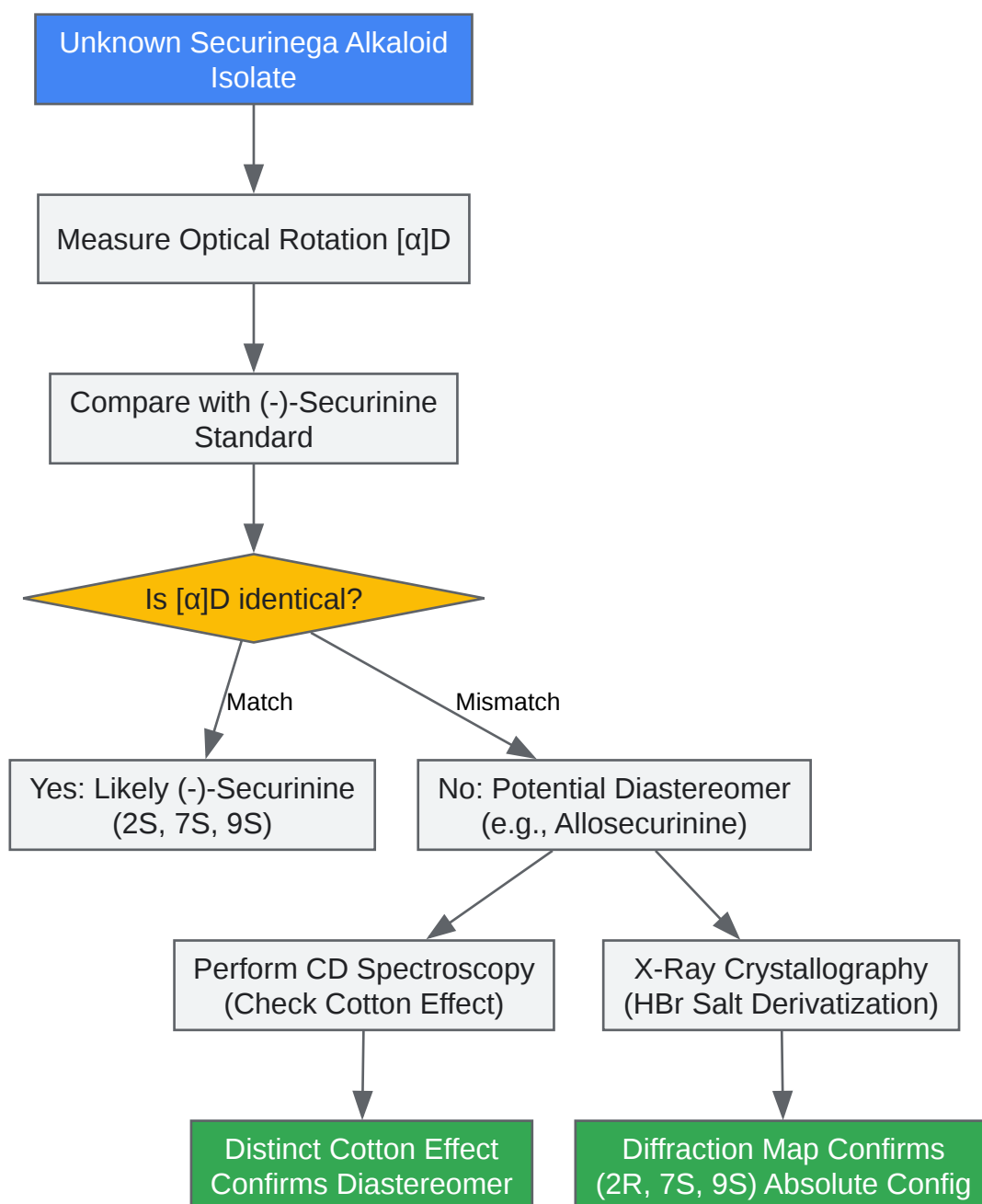
Protocol:

- Sample Prep: Prepare a
M solution of (-)-**allosecurinine** in methanol.
- Measurement: Scan from 400 nm to 200 nm.
- Analysis: Observe the Cotton Effect.
 - (-)-Securinine: Exhibits a strong negative Cotton effect.[\[2\]](#)
 - (-)-**Allosecurinine**: Due to the C2 inversion, the sign and magnitude of the Cotton effect in the 250–300 nm region (associated with the enone transition) will differ, providing a "fingerprint" distinction between the diastereomers.

Visualizations

Diagram 1: Stereochemical Determination Logic

This flowchart illustrates the decision-making process for confirming the absolute configuration.



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Caption: Logical workflow for distinguishing (-)-**allosecurinine** from its epimer (-)-securinine using physical and spectroscopic methods.

Diagram 2: Synthetic Correlation Pathway

This diagram visualizes how total synthesis anchors the absolute configuration to a known starting material.



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Caption: Chemical correlation via total synthesis, showing the divergence at the C2 position that distinguishes **allosecurinine**.

References

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Sources

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- [2. Elucidation of the Relationship between CD Cotton Effects and the Absolute Configuration of Sixteen Stereoisomers of Spiroheterocyclic-Lactams \[mdpi.com\]](#)
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